

Application Note: GLP-1 Secretion Assay Using BMS-986118

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Compound of Interest

Compound Name: BMS-986118

Cat. No.: B15570067

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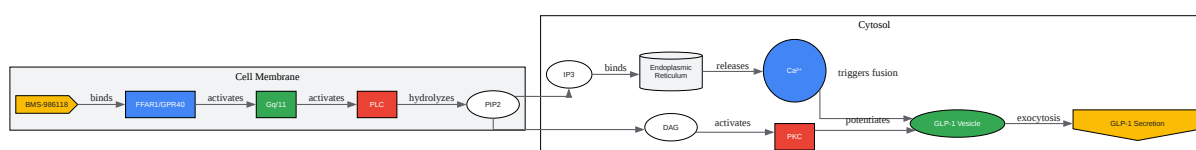
Introduction

Glucagon-like peptide-1 (GLP-1) is an incretin hormone secreted by enteroendocrine L-cells in the gastrointestinal tract in response to nutrient ingestion.[1][2] It plays a crucial role in glucose homeostasis by stimulating glucose-dependent insulin secretion, suppressing glucagon release, delaying gastric emptying, and promoting satiety.[1][3] Consequently, targeting GLP-1 secretion has emerged as a key therapeutic strategy for type 2 diabetes and obesity.[1]

BMS-986118 is a potent and selective agonist of the free fatty acid receptor 1 (FFAR1), also known as G protein-coupled receptor 40 (GPR40).[4][5][6][7] FFAR1 is expressed on pancreatic β -cells and enteroendocrine L-cells.[8] Activation of FFAR1 by agonists like **BMS-986118** stimulates both insulin and GLP-1 secretion, making it a promising candidate for the treatment of type 2 diabetes.[4][7] This application note provides a detailed protocol for performing an in vitro GLP-1 secretion assay using **BMS-986118** as a model FFAR1 agonist. The protocol is adaptable for use with common enteroendocrine cell lines such as STC-1, NCI-H716, and GLUTag.[9][10][11]

Signaling Pathway

Activation of FFAR1 by an agonist such as **BMS-986118** initiates a signaling cascade within the enteroendocrine L-cell, leading to the secretion of GLP-1. This process is primarily mediated through the Gq/11 protein pathway.



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Caption: FFAR1 signaling pathway leading to GLP-1 secretion.

Data Presentation

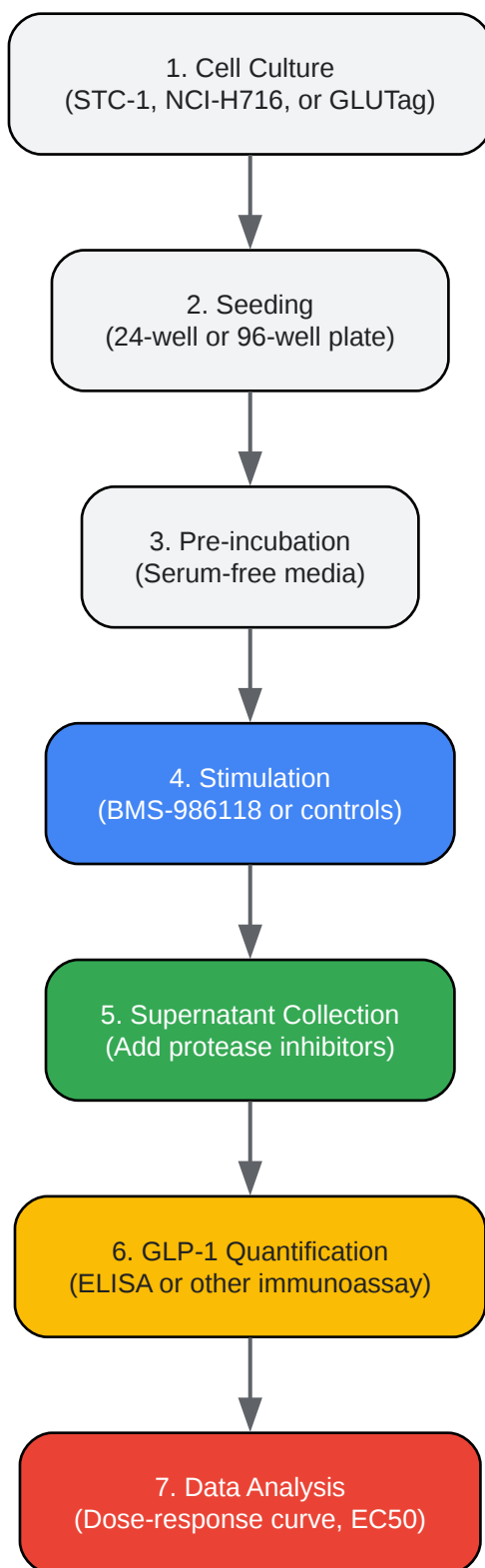
The following table summarizes the in vitro potency of **BMS-986118** on the FFAR1 receptor across different species.

Compound	Species	Assay Type	EC50 (nM)	Reference
BMS-986118	Human	IP1 Assay	9	[5]
Mouse	IP1 Assay	4.1	[5]	
Rat	IP1 Assay	8.6	[5]	
Human	-	70	[6]	
TAK-875	Human	IP1 Assay	6.6	[5]
Mouse	IP1 Assay	6.5	[5]	
Rat	IP1 Assay	10.4	[5]	

EC50 values represent the concentration of the compound that elicits a half-maximal response. TAK-875 is another FFAR1 agonist included for comparison.

Experimental Workflow

The following diagram outlines the general workflow for the in vitro GLP-1 secretion assay.



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